Technical Guide: 4-(Tributylstannyl)benzonitrile in Advanced Organic Synthesis

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Compound of Interest

Compound Name:	*Benzonitrile, 4-(tributylstannyl)-*
CAS No.:	*79048-30-9*
Cat. No.:	*B8519595*

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Executive Summary & Identification

4-(Tributylstannyl)benzonitrile is a specialized organometallic reagent primarily utilized as a stable, metallated precursor in Palladium-catalyzed cross-coupling (Stille coupling) and electrophilic halodestannylation (radiochemistry).

Critical Correction: The CAS number 100-47-0 provided in the initial query corresponds to Benzonitrile (Phenyl cyanide), the non-metallated parent compound. The correct CAS number for the tributylstannyl derivative is 79048-30-9. This guide addresses the properties and applications of the stannylated reagent 79048-30-9.

Chemical Identity

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Parameter	Detail
Chemical Name	4-(Tributylstannyl)benzonitrile
Correct CAS	79048-30-9
Formula	C H NSn
Molecular Weight	392.17 g/mol
Structure	p-CN-C H -Sn(n-Bu)
Appearance	Colorless to pale yellow viscous oil
Solubility	Soluble in DCM, THF, Toluene, Et O; Insoluble in water

Physicochemical Profile & Spectroscopic Signature

As a Senior Application Scientist, accurate characterization is paramount. The presence of the tin nucleus (

Sn and

Sn isotopes) imparts unique spectroscopic properties essential for validating synthesis.

Nuclear Magnetic Resonance (NMR) Characteristics

The

H NMR spectrum is distinct due to the coupling between protons and the magnetically active tin isotopes.

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- Aromatic Region (7.5 – 7.7 ppm): The benzene ring exhibits an AA'XX' (or AA'BB') system. The protons ortho to the nitrile group appear as doublets. The protons ortho to the tin atom exhibit characteristic tin satellites (

  Hz), a hallmark of successful stannylation.

- Aliphatic Region (0.8 – 1.6 ppm): The tributyl chain appears as a complex multiplet series.
  - 0.88 (t, 9H, -CH

)
  - 1.0–1.6 (m, 18H, -CH

    - chain)

Stability & Storage[10]

- Oxidative Stability: Moderately air-stable but slowly oxidizes to tributyltin oxide if exposed to air/light over prolonged periods.
- Protode-stannylation: Acid-sensitive. The C-Sn bond cleaves rapidly in the presence of strong acids (HCl, TFA), reverting to benzonitrile.
- Storage: Store at 2–8°C under Argon/Nitrogen.

Mechanistic Role: The Stille Cycle

The primary utility of this reagent is transferring the p-cyanophenyl motif to an aryl or vinyl halide. The mechanism proceeds via the Pd(0)/Pd(II) catalytic cycle.

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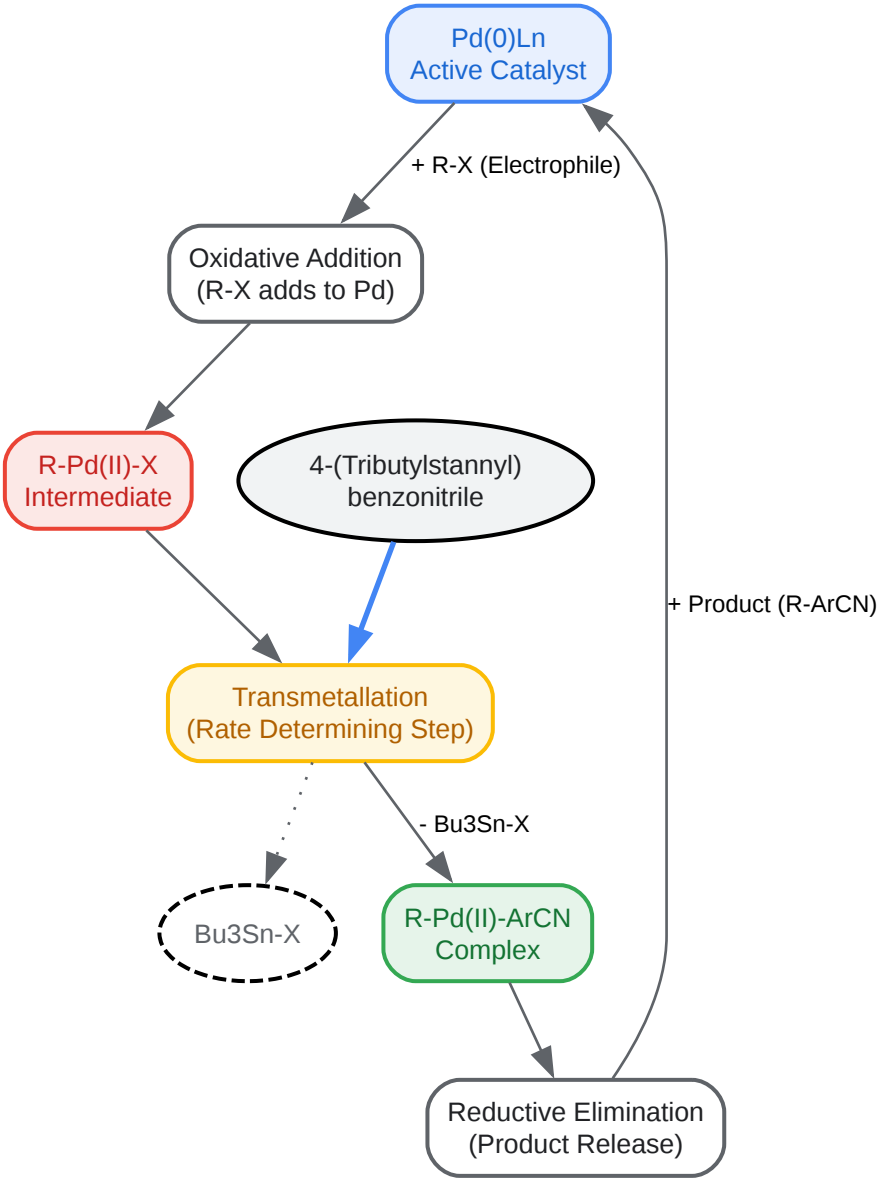

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Figure 1: The catalytic cycle for Stille cross-coupling utilizing 4-(Tributylstannyl)benzonitrile. The transmetallation step is critical, driven by the affinity of the halide for the tin center.

Key Applications in Drug Discovery

A. Radiopharmaceutical Precursor (Iododestannylation)

This is the gold standard application. 4-(Tributylstannyl)benzonitrile is the direct precursor for synthesizing [^{123}I]/[^{124}I]/[^{125}I]-4-iodobenzonitrile, a vital building block for radiolabeled tracers.

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- Mechanism: Electrophilic Aromatic Substitution (Ipso-substitution).
- Advantage: The C-Sn bond is weaker and more polarized than a C-H bond, ensuring regiospecific labeling at the 4-position with high specific activity (No Carrier Added).

B. Modular Building Block

Used to introduce a benzonitrile moiety which can be subsequently hydrolyzed to a benzoic acid, reduced to a benzyl amine, or converted to a tetrazole (sartan drugs) after the coupling event.

Experimental Protocols

Protocol 1: Synthesis of 4-(Tributylstannyl)benzonitrile

Rationale: Direct lithiation of 4-bromobenzonitrile is risky due to nucleophilic attack on the nitrile. The Palladium-catalyzed stannylation is safer and scalable.

Reagents:

- 4-Bromobenzonitrile (1.0 eq)
- Bis(tributyltin) (Hexabutylditin) (1.1 eq)
- Pd(PPh

)

  (5 mol%)
- Toluene (Anhydrous, degassed)

Workflow:

- Setup: Flame-dry a two-neck round bottom flask equipped with a reflux condenser. Flush with Argon.
- Charging: Add 4-Bromobenzonitrile (1.82 g, 10 mmol) and Pd(PPh

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)

(0.58 g, 0.5 mmol).

- Solvent: Add degassed Toluene (50 mL). Stir to dissolve.
- Reagent Addition: Add Bis(tributyltin) (6.96 g, 11 mmol) via syringe.
- Reaction: Heat to reflux (110°C) for 12–16 hours. Monitor by TLC (The stannane is non-polar and moves near the solvent front).
- Workup: Cool to RT. Filter through a Celite pad to remove Pd black. Concentrate in vacuo.
- Purification: Flash Chromatography (SiO

). Elute with Hexanes/EtOAc (95:5).
  - Note: The product often co-elutes with excess tin reagents. Use KF-Silica (see below) if high purity is required.

Protocol 2: Radioiodination (Preparation of [^{125}I]-4-Iodobenzonitrile)

Rationale: Chloramine-T acts as the oxidant to generate electrophilic iodine (I^+) from radioactive iodide.

Reagents:

- Precursor: 4-(Tributylstannyl)benzonitrile (50 µg in 50 µL EtOH)
- Radioisotope: [^{125}I]NaI (1–5 mCi in 0.1 M NaOH)[1]
- Oxidant: Chloramine-T (1 mg/mL in Phosphate Buffer pH 7.4)[1]
- Quench: Sodium Metabisulfite (2 mg/mL)[1]

Step-by-Step:

- Add [^{125}I]NaI solution to the precursor vial.

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- Add 10 µL Chloramine-T solution.[1] Vortex for 60 seconds at Room Temperature.[1]
- Quench: Add 20 µL Sodium Metabisulfite to stop the reaction (reduces unreacted I^+ back to I^-).
- Extraction: Extract the product into Ethyl Acetate or purify directly via HPLC (C18 column, Acetonitrile/Water gradient).

Purification Strategy: The "Tin Problem"

A major bottleneck in using stannanes is the toxicity and difficulty of removing tributyltin byproducts. Standard chromatography is often insufficient.

Self-Validating Protocol: KF/Silica Remediation

- Prepare a mixture of 10% w/w Potassium Fluoride (KF) on Silica Gel.
- Dilute the crude reaction mixture with Ether.
- Stir with the KF/Silica for 30 minutes.
- Mechanism: The Fluoride ion has an extremely high affinity for Tin, forming insoluble polymeric species (Bu

  SnF)

  .
- Filtration: Filter the solid. The filtrate contains the tin-free organic product.

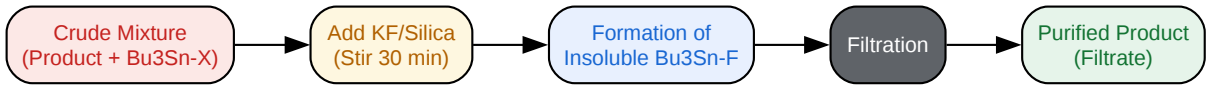

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Figure 2: Workflow for the removal of toxic organotin residues using the Potassium Fluoride method.

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Safety & Handling (SDS Summary)

Hazard Class: Organotin compounds are Acute Toxins and Marine Pollutants.

- Acute Toxicity: Highly toxic if swallowed or absorbed through skin. Targets the central nervous system and immune system.
- PPE: Double nitrile gloves, lab coat, and safety glasses are mandatory.
- Disposal: All waste containing tin must be segregated into "Heavy Metal/Organotin" waste streams. DO NOT dispose of down the drain.

References

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  - Title: 4-(Tributylstannyl)benzonitrile Substance Detail.
  - Source: MolAid Chemical D
  - URL:[Link]

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